Crystal structure analysis of 2-(2,6-Dimethylphenoxy)acetohydrazide

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Compound of Interest

Compound Name:	*2-(2,6-Dimethylphenoxy)acetohydrazide*
CAS No.:	*64106-78-1*
Cat. No.:	*B1297993*

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An In-depth Technical Guide to the Crystal Structure Analysis of **2-(2,6-Dimethylphenoxy)acetohydrazide**

Authored by: A Senior Application Scientist

Foreword: Unveiling Molecular Architecture for Advanced Drug Discovery

In the landscape of modern medicinal chemistry, the precise understanding of a molecule's three-dimensional structure is not merely an academic exercise; it is a cornerstone of rational drug design. The spatial arrangement of atoms, the nature of intermolecular interactions, and the resulting crystal packing dictate a compound's physicochemical properties, including solubility, stability, and ultimately, its biological activity. **2-(2,6-Dimethylphenoxy)acetohydrazide** belongs to the phenoxyacetohydrazide class of compounds, a scaffold noted for its versatile biological potential, with derivatives showing promise in antimicrobial, anti-inflammatory, and anticonvulsant research.[1]

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This guide provides a comprehensive, field-proven methodology for the complete crystal structure analysis of **2-(2,6-Dimethylphenoxy)acetohydrazide**. It is designed for researchers, scientists, and drug development professionals, offering not just a sequence of protocols, but the underlying scientific rationale—the "why" behind the "how." By following this self-validating system, from synthesis to data deposition, researchers can ensure the generation of accurate, reliable, and high-integrity crystallographic data, a prerequisite for advancing the development of novel therapeutics.

Part 1: Synthesis and Crystallogenesis — From Powder to Perfect Crystal

The journey to a crystal structure begins with the synthesis of high-purity material and culminates in the growth of a single crystal suitable for X-ray diffraction. The quality of this initial step is paramount; a flawed crystal yields a flawed structure.

Rationale for Synthetic Pathway

The most direct and efficient synthesis of **2-(2,6-Dimethylphenoxy)acetohydrazide** involves a two-step process: esterification of 2,6-dimethylphenol followed by hydrazinolysis. This common pathway for producing hydrazides is well-documented and reliable for analogous compounds. [2]

Experimental Protocol: Synthesis

Step 1: Synthesis of Ethyl 2-(2,6-dimethylphenoxy)acetate

- To a solution of 2,6-dimethylphenol (1 eq.) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq.).
- Stir the mixture vigorously at room temperature for 30 minutes.
- Add ethyl chloroacetate (1.2 eq.) dropwise to the suspension.
- Heat the reaction mixture to reflux and maintain for 12-18 hours, monitoring progress with thin-layer chromatography (TLC).
- After completion, cool the mixture to room temperature and filter off the inorganic salts.

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- Remove the solvent from the filtrate under reduced pressure to yield the crude ester. Purify via column chromatography if necessary.

Step 2: Synthesis of **2-(2,6-Dimethylphenoxy)acetohydrazide**

- Dissolve the synthesized ethyl 2-(2,6-dimethylphenoxy)acetate (1 eq.) in ethanol.
- Add hydrazine hydrate (99%, 3-5 eq.) to the solution.[2][3]
- Heat the mixture to reflux for 6-8 hours. The progress of the reaction should be monitored by TLC.
- After the reaction is complete, reduce the volume of ethanol by distillation.
- Upon cooling the concentrated solution, the solid product, **2-(2,6-Dimethylphenoxy)acetohydrazide**, will precipitate.
- Collect the solid by filtration, wash with a small amount of cold ethanol, and dry in vacuo.

Protocol: Single Crystal Growth

The goal is to achieve slow, controlled precipitation from a saturated solution, allowing a single, well-ordered crystal lattice to form.

- Solvent Selection: Test the solubility of the purified powder in various solvents (e.g., ethanol, methanol, acetone, ethyl acetate). An ideal solvent will fully dissolve the compound when heated but show limited solubility at room temperature. Ethanol is often a good starting point for hydrazide derivatives.[2]
- Slow Evaporation Method:
  - Prepare a saturated solution of **2-(2,6-Dimethylphenoxy)acetohydrazide** in the chosen solvent (e.g., ethanol) by gentle heating.
  - Filter the hot solution into a clean vial to remove any particulate matter.
  - Cover the vial with a cap pierced with a few small holes to allow for slow evaporation of the solvent.

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- Place the vial in a vibration-free environment at a constant temperature.
- Colorless, needle-shaped, or block-like crystals are expected to form over several days.

Part 2: The X-ray Crystallography Workflow

This section details the process of using single-crystal X-ray diffraction to determine the atomic structure. The workflow is a self-validating system, with checks at each stage to ensure data quality.

Causality in Experimental Choices

- Crystal Selection: A suitable crystal should be visually clear, have well-defined faces, and be free of cracks or defects. Its size should be appropriate for the X-ray beam (typically 0.1-0.4 mm in each dimension).
- Temperature: Data is typically collected at low temperatures (e.g., 100 K or 296 K).[2][3] This is crucial as it minimizes thermal vibrations of the atoms, leading to more precise atomic positions and reduced thermal degradation of the sample.
- X-ray Source: Molybdenum (Mo Kα, λ = 0.71073 Å) is a common X-ray source for small organic molecules as its wavelength provides good diffraction resolution.

Detailed Protocol: Data Collection, Solution, and Refinement

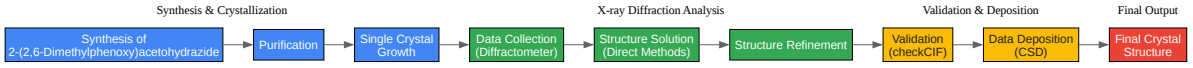
- Crystal Mounting: A selected single crystal is mounted on a goniometer head using a cryoprotectant oil.
- Data Collection: The crystal is placed in a diffractometer. A full sphere of diffraction data is collected by rotating the crystal in the X-ray beam and recording the intensities and positions of the diffracted spots.
- Data Reduction: The raw diffraction data is processed to correct for experimental factors (e.g., Lorentz and polarization effects) and to integrate the reflection intensities.

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- Structure Solution: The "phase problem" is solved using direct methods or Patterson methods to generate an initial electron density map. This map reveals the positions of the heavier atoms.

- Structure Refinement: The initial atomic model is refined against the experimental data. This iterative process involves adjusting atomic positions, and thermal parameters to minimize the difference between the observed and calculated structure factors. Hydrogen atoms are typically located from the difference Fourier map and refined isotropically.[2]

Workflow Visualization



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Caption: End-to-end workflow for crystal structure analysis.

Part 3: Structural Analysis — Interpreting the Molecular and Supramolecular Architecture

Based on the analysis of closely related structures, such as 2-(4-methylphenoxy)acetohydrazide and 2-(2-chlorophenoxy)acetohydrazide, we can predict the key structural features of the title compound with high confidence.[2][3]

Expected Crystallographic and Molecular Data

The following table summarizes the anticipated crystallographic data for **2-(2,6-Dimethylphenoxy)acetohydrazide**, compiled from analogous structures.

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Parameter	Expected Value / Type	Rationale / Reference Standard
Chemical Formula	$C_{10}H_{14}N_2O_2$	Based on molecular structure.
Formula Weight	194.23 g/mol	Calculated from the chemical formula.
Crystal System	Monoclinic or Orthorhombic	Common for similar organic molecules.[2]
Space Group	$P2_1/c$ or $P2_12_12_1$	Common centrosymmetric/non-centrosymmetric space groups for chiral/racemic organic compounds.
a (Å)	6 - 10	Based on typical cell dimensions of related structures.[2]
b (Å)	4 - 8	Based on typical cell dimensions of related structures.[2]
c (Å)	15 - 35	Based on typical cell dimensions of related structures.[2]
β (°)	90 - 105 (for monoclinic)	Based on typical cell dimensions of related structures.[2]
V (Å^3)	900 - 1200	Estimated from molecular size and typical packing.
Z	4	Typical number of molecules in the unit cell for this space group.[2]
R-factor (R1)	< 0.05	A good indicator of the quality of the refined model.

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Data Deposition	CCDC Number	Standard practice for publishing crystallographic data.[4][5]

Molecular Structure Insights

The core acetohydrazide group (O=C-N-N) is expected to be approximately planar.[2][3] This planarity is a key feature of hydrazides and is crucial for their ability to form predictable hydrogen bonds. The bond lengths and angles should fall within normal ranges observed for similar structures. The 2,6-dimethylphenoxy group will be oriented relative to this plane, with the torsion angle determined by steric factors and crystal packing forces.

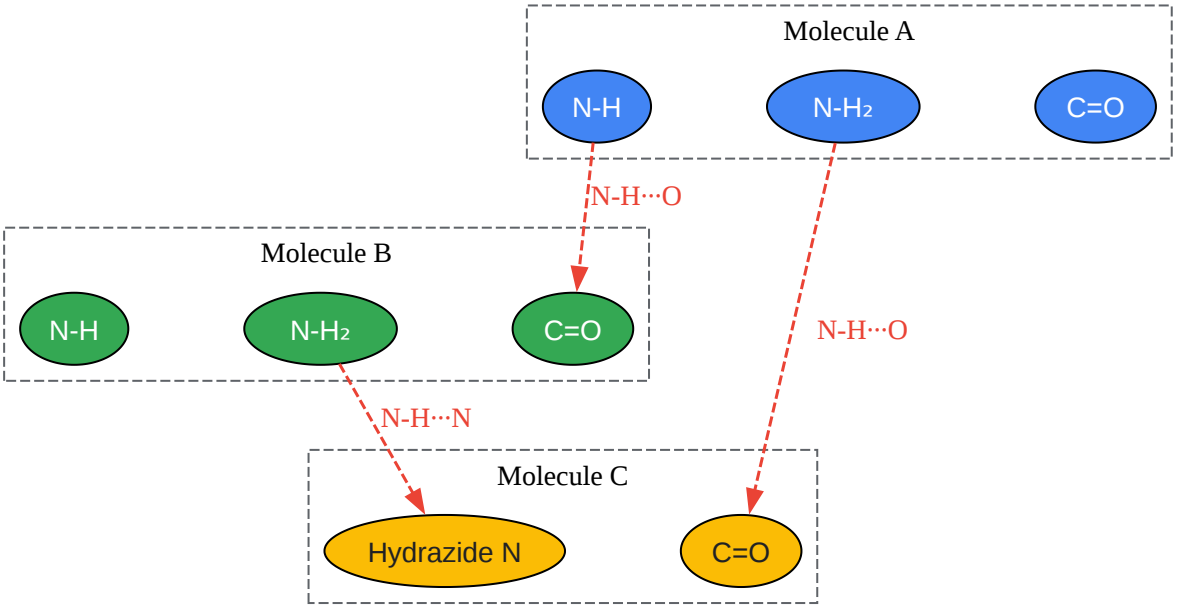
Supramolecular Analysis: The Hydrogen Bonding Network

The true elegance of crystal engineering lies in understanding the non-covalent interactions that build the crystal lattice. For **2-(2,6-Dimethylphenoxy)acetohydrazide**, the hydrazide moiety provides both hydrogen bond donors (-NH and -NH_2) and acceptors (the carbonyl oxygen).

- Key Interactions: The primary interactions governing the crystal packing will be intermolecular hydrogen bonds. It is highly probable that N-H···O and N-H···N bonds will be observed.[2][3]
- Resulting Motifs: These interactions typically link molecules into chains or sheets. For instance, N-H···O hydrogen bonds often form chains of molecules, which are then cross-linked by other interactions into a more complex three-dimensional network.

Visualization of Intermolecular Interactions

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Caption: Predicted hydrogen bonding interactions in the crystal lattice.

Part 4: Authoritative Grounding — Ensuring Data Integrity and Accessibility

The Imperative of Validation

Scientific integrity demands that all reported crystal structures are rigorously validated. The International Union of Crystallography (IUCr) provides a free online service, checkCIF, which automatically assesses the quality and consistency of a crystallographic information file (CIF). [6] This tool checks for geometric plausibility, consistency between data and model, and adherence to crystallographic conventions. Submitting a structure for publication without a clean checkCIF report is a significant oversight.

Data Deposition: A Duty to the Scientific Community

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To ensure the long-term accessibility and utility of structural data, it is standard practice to deposit the final, validated CIF with a public repository. The premier database for small-molecule organic and metal-organic crystal structures is the Cambridge Structural Database (CSD), maintained by the Cambridge Crystallographic Data Centre (CCDC).[4][7][8][9][10] Upon deposition, a unique CCDC number is assigned, which should be included in any publication to allow other researchers to freely access and utilize the data.[5] This practice fosters reproducibility and enables large-scale data analysis to uncover new scientific insights.

Conclusion

The crystal structure analysis of **2-(2,6-Dimethylphenoxy)acetohydrazide**, as outlined in this guide, provides a clear pathway to obtaining a high-fidelity molecular structure. By integrating robust synthetic protocols, meticulous crystallographic techniques, and a commitment to data validation and public deposition, researchers can generate the foundational structural knowledge required for modern drug discovery. The resulting atomic-level insights into molecular conformation and intermolecular interactions are indispensable for understanding structure-activity relationships and for the rational design of next-generation therapeutic agents.

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